

Application Notes and Protocols: Identification and Measurement of Chloroquine N-oxide

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Compound Focus: Chloroquine N-oxide

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Introduction

Chloroquine (CQ), a 4-aminoquinoline drug, is widely used against malaria and certain autoimmune diseases. **Drug product safety** depends on the toxicological properties of not only the active pharmaceutical ingredient (API) but also its degradation products and metabolites. **Chloroquine N-oxide** has been identified as a major oxidative degradation product of chloroquine. Its identification, synthesis, and characterization are critical in pharmaceutical development to meet regulatory requirements for impurity profiling set by the International Conference on Harmonization (ICH) and various pharmacopoeias [1]. These notes provide detailed methodologies for its analysis, supported by quantitative data and standardized protocols.

Identification and Synthesis of Chloroquine N-oxide

2.1. Discovery and Structure Elucidation

Chloroquine N-oxide was discovered as a major degradation product formed under oxidative stress conditions with hydrogen peroxide (H₂O₂). The structure was confirmed as **4-(7-chloroquinolin-4-ylamino)-N,N-diethylpentan-1-amine oxide**, where the N-oxide formation occurs specifically at the side chain tertiary nitrogen atom [1].

The identity was confirmed using a multi-technique approach:

- **IR, NMR ($^1\text{H}/^{13}\text{C}$), and 2D NMR** provided detailed structural information.
- **Mass spectral data** confirmed the molecular weight and formula.
- **HPLC** was used for initial discovery and monitoring [1].

2.2. Synthetic Protocol

A simple synthetic approach was developed for **Chloroquine N-oxide** without the need for final purification by column chromatography [1].

Materials:

- Chloroquine sulfate (API)
- Hydrogen peroxide (H_2O_2 , 30% w/v)
- Acetonitrile (HPLC grade)
- Silica gel (100-200 mesh) for TLC
- Ammonium acetate, Orthophosphoric acid (for buffer preparation)

Procedure:

- Dissolve chloroquine sulfate in a mixture of acetonitrile and water.
- Add a molar equivalent of H_2O_2 (30% w/v) to the solution.
- Heat the reaction mixture at 60°C for 6 hours under reflux, monitoring the reaction progress by TLC.
- After completion, cool the mixture and evaporate the solvent under reduced pressure.
- The resultant residue is **Chloroquine N-oxide**, which can be used for further characterization and as a reference standard [1].

Analytical Methods for Measurement and Quantification

Accurate quantification of **Chloroquine N-oxide** requires highly sensitive and selective methods, primarily using **Liquid Chromatography coupled with tandem Mass Spectrometry (LC-MS/MS)**.

3.1. Sample Preparation from Biological Matrices

The extraction technique is critical for recovering Chloroquine and its metabolites from complex biological matrices like whole blood, plasma, and dried blood spots (DBS) [2].

Materials for Sample Preparation:

- **Chemicals:** Chloroquine, Desethylchloroquine, and their stable isotope-labeled internal standards (Chloroquine-D4, Desethylchloroquine-D4).
- **Solvents:** Acetonitrile, Methanol, Water (all MS grade), Ammonium Carbonate, Formic Acid.
- **Equipment:** SPE columns (CBA, SLE+, Phospholipid Removal plates), automated liquid handler, TurboVap96 evaporator, robotic punch for DBS.

Extraction Workflow for Different Matrices: The following table summarizes the key parameters for sample preparation across different matrices, enabling high-throughput analysis [2].

Table 1: Sample Preparation Parameters for Different Biological Matrices

Parameter	Whole Blood	Plasma	Dried Blood Spots (DBS)
Sample Volume	50 µL	100 µL	15 µL (punched disc)
Internal Standard	In water	In ammonium hydroxide (0.5 M)	In ammonium hydroxide (0.5 M)
Extraction Technique	Cationic Exchange SPE (CBA)	Supported Liquid Extraction (SLE+)	Phospholipid Removal + SLE
Pre-conditioning	Methanol, then Ammonium Carbonate	Not Required	Not Required

| **Wash Steps** | 1. Ammonium Carbonate 2. Ammonium Carbonate:MeOH (80:20) 3. MeOH:Water (50:50) |
Not Applicable | Not Applicable | | **Elution Solvent** | 2% Formic Acid in Methanol | Ethyl Acetate | Ethyl
Acetate | | **Post-Extraction** | Evaporation & Reconstitution | Evaporation & Reconstitution | Evaporation &
Reconstitution |

3.2. LC-MS/MS Analysis Protocol

This protocol is adapted from a validated method for quantifying chloroquine and its metabolites, which can be applied to the N-oxide metabolite [2].

Chromatographic Conditions:

- **Column:** C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.7 µm).

- **Mobile Phase A:** 20 mM Ammonium Formate with 1% Formic Acid.
- **Mobile Phase B:** Acetonitrile.
- **Gradient Elution:** Start at 15% B, increase to 95% B over a run time of 5-7 minutes.
- **Flow Rate:** 0.3 mL/min.
- **Injection Volume:** 5-10 µL.

Mass Spectrometric Conditions:

- **Ionization:** Electrospray Ionization (ESI) in positive mode.
- **Detection:** Multiple Reaction Monitoring (MRM).
- **Ion Source Temperature:** 150°C.
- **Desolvation Temperature:** 500°C.
- **MRM Transitions:** Specific transitions must be determined for **Chloroquine N-oxide** by infusing the pure synthetic standard. For Chloroquine and Desethylchloroquine, typical precursor ions are m/z 320.1 and 292.1, respectively [2].

Key Analytical Data and Validation Parameters

The developed methods for chloroquine and its metabolites have demonstrated robust validation performance. The following table summarizes the key quantitative and validation data for the analysis of chloroquine and its major metabolite, desethylchloroquine, which serves as a benchmark for developing an assay for the N-oxide [2].

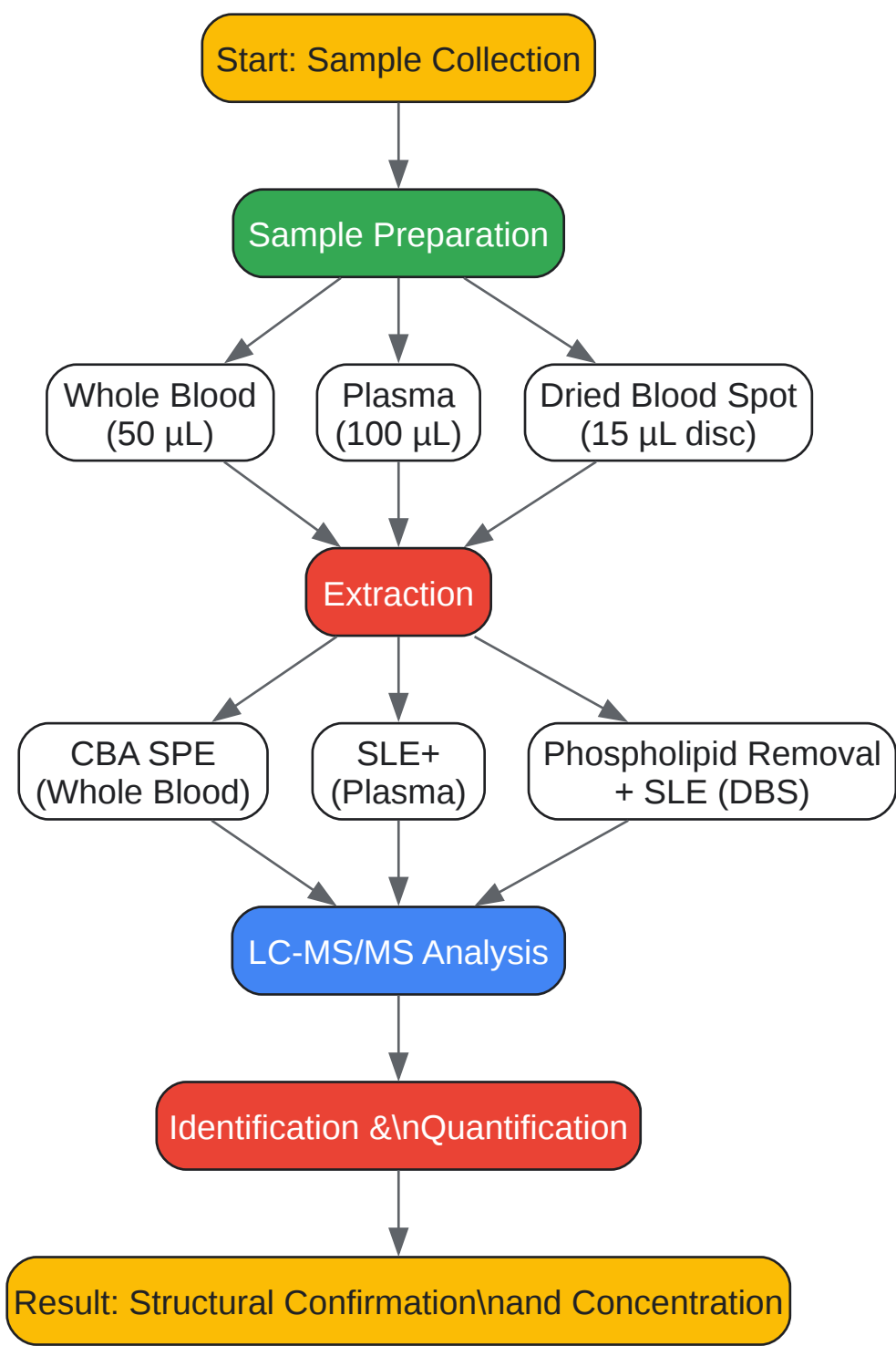
Table 2: Analytical Method Performance and Pharmacokinetic Parameters

Parameter	Reported Value / Range	Matrix	Notes
Linear Range	1.41 - 1552 ng/mL	Plasma, Whole Blood, DBS	Covers expected concentrations in clinical PK studies [2].
LLOQ	1.41 - 3.36 ng/mL	Plasma, Whole Blood, DBS	Demonstrates high sensitivity [2].
Intra/Inter-batch Precision	< 15%	All Matrices	Meets regulatory acceptance criteria [2].

Parameter	Reported Value / Range	Matrix	Notes
Terminal Half-life (t _{1/2})	20 - 60 days	Plasma	Explains long persistence in the body [3] [4].
Volume of Distribution	200 - 800 L/kg	Plasma	Indicates extensive tissue distribution [3] [4].
Bioavailability	78 - 90% (Oral)	Plasma	Well absorbed [3].
Major Metabolizing Enzymes	CYP2C8, CYP3A4/5	In vitro / In vivo	Primary route for N-deethylation [4] [5].
N-oxide Presence	Detected in plasma and urine	Human Volunteers	Confirmed via HPLC in a single-dose study [6].

Experimental Workflow Diagram

The following diagram visualizes the complete experimental workflow for the synthesis and analysis of **Chloroquine N-oxide**, from sample preparation to final identification.



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Metabolic Pathway and Significance

Chloroquine undergoes complex metabolism in the body, primarily via cytochrome P450 enzymes (CYPs). The following diagram illustrates the major metabolic pathways, including the formation of **Chloroquine N-oxide**.

The N-oxide metabolite is a product of a distinct **N-oxidation pathway**, separate from the primary N-deethylation route. It is identified in both degradation studies and in the plasma and urine of healthy volunteers after a single dose, confirming its relevance as a metabolic product in humans [1] [6]. Monitoring this metabolite is essential for a complete understanding of chloroquine's pharmacokinetic profile and for comprehensive impurity control in pharmaceutical quality assurance.

Conclusion

This document provides researchers with detailed application notes and protocols for the synthesis, identification, and quantification of **Chloroquine N-oxide**. The methodologies outlined, particularly the high-throughput LC-MS/MS techniques, are critical for ensuring drug safety and efficacy by monitoring this key oxidative metabolite. The provided data and workflows can be directly implemented in drug development laboratories for robust analytical profiling.

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